

3-chloropropylamine molecular structure and weight

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Compound of Interest

Compound Name: 3-Chloropropylamine

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An In-depth Technical Guide to **3-Chloropropylamine** and its Hydrochloride Salt

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-chloropropylamine** and its more commonly used salt, **3-chloropropylamine** hydrochloride. This document details their molecular structures, physicochemical properties, and includes relevant experimental protocols.

Molecular Structure and Properties

3-Chloropropylamine is an alkylamine compound that serves as a versatile intermediate in the synthesis of pharmaceuticals and other organic compounds.^[1] It is typically handled in its more stable hydrochloride salt form.

1.1. 3-Chloropropylamine (Free Base)

3-Chloropropylamine is a colorless to pale yellow liquid with a strong, ammonia-like odor.^[1] As a primary amine, it exhibits nucleophilic properties, while the chlorine atom provides a site for electrophilic reactions.^[2] This dual reactivity makes it a valuable building block in organic synthesis.

- Molecular Formula: C_3H_8ClN ^{[1][3][4]}
- Molecular Weight: 93.56 g/mol ^{[1][3][4]}

- Canonical SMILES: C(CN)CCl[3]
- InChI Key: BZFKSWOGZQMOMO-UHFFFAOYSA-N[3]

1.2. 3-Chloropropylamine Hydrochloride

3-Chloropropylamine hydrochloride is the salt form, which is a more stable, solid compound, appearing as an off-white to yellow-beige crystalline powder or chunks.[5] It is the commercially prevalent form used in various chemical applications, including the synthesis of linear, star, and comb-like polyacrylamides.[5][6] It is soluble in water and alcohol-based solvents like DMSO and methanol, but not in ether-based solvents, acetone, or chloroform.[2][5][7]

- Molecular Formula: $C_3H_8ClN \cdot HCl$ or $C_3H_9Cl_2N$ [6][7][8]
- Molecular Weight: 130.02 g/mol [6][7][8][9][10]
- Canonical SMILES: C(CN)CCl.Cl[8][9]
- InChI Key: IHPRVZKJZGXTBQ-UHFFFAOYSA-N[7][8][9][11]

Quantitative Data

The following tables summarize the key quantitative data for both **3-chloropropylamine** and its hydrochloride salt for easy comparison.

Table 1: Physicochemical Properties of **3-Chloropropylamine**

Property	Value	Source
CAS Number	14753-26-5	[1][3]
Molecular Weight	93.56 g/mol	[1][3][4]
Boiling Point	130.7°C at 760 mmHg	[1]
Density	1.004 g/cm ³	[1]
Flash Point	32.9°C	[1]
Vapor Pressure	9.58 mmHg at 25°C	[1]
Refractive Index	1.435	[1]

Table 2: Physicochemical Properties of **3-Chloropropylamine** Hydrochloride

Property	Value	Source
CAS Number	6276-54-6	[6][7]
Molecular Weight	130.02 g/mol	[6][7][8][9][10]
Melting Point	145-150 °C	[7]
Appearance	Off-white to yellow-beige crystalline powder or chunks	[5][7]
Solubility	Soluble in DMSO (Slightly), Methanol (Slightly)	[7]

Experimental Protocols

Detailed methodologies for key experiments involving **3-chloropropylamine** and its hydrochloride salt are provided below.

3.1. Synthesis of **3-Chloropropylamine** Hydrochloride from 3-Amino-1-propanol

This protocol outlines the synthesis of **3-chloropropylamine** hydrochloride via the reaction of 3-amino-1-propanol with thionyl chloride.

Materials:

- 3-Amino-1-propanol
- Thionyl chloride
- Anhydrous chloroform

Procedure:

- A solution of thionyl chloride (8.68 g, 1.32 mmol) in anhydrous chloroform (30 mL) is prepared.
- The thionyl chloride solution is slowly added dropwise to 3-amino-1-propanol (4.49 g, 59.19 mmol) while maintaining the temperature at 0-10°C.
- The reaction mixture is then brought to room temperature and refluxed for 3 hours.
- After the reaction is complete, the mixture is cooled to room temperature.
- The resulting precipitate is collected by filtration to yield **3-chloropropylamine** hydrochloride.^[7]

3.2. Nucleophilic Substitution Reaction of **3-Chloropropylamine** Hydrochloride

This protocol describes a nucleophilic substitution reaction using **3-chloropropylamine** hydrochloride and sodium azide.

Materials:

- **3-Chloropropylamine** hydrochloride
- Sodium azide
- Water
- Solid potassium hydroxide
- Anhydrous ether

Procedure:

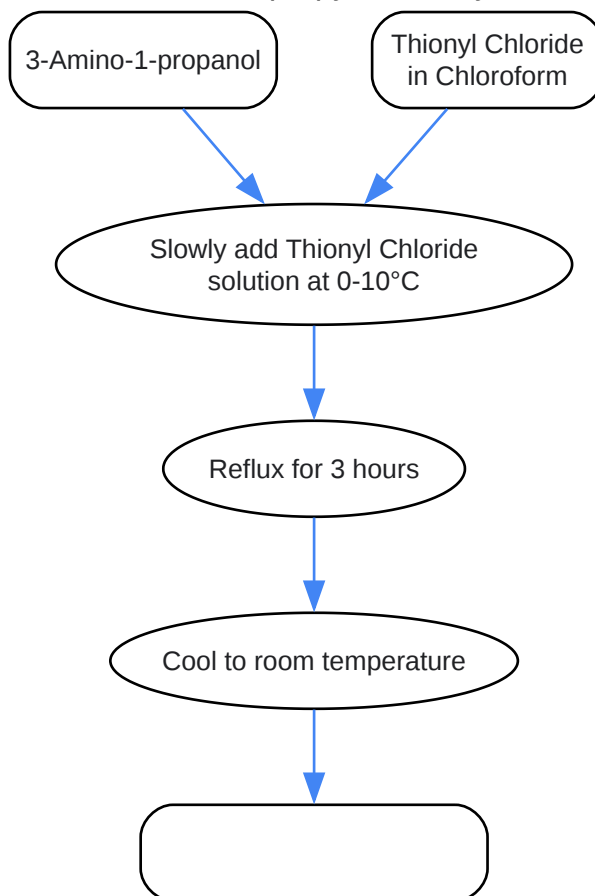
- In a dry reaction flask, add sodium azide (2.25 g, 34.6 mmol) to a solution of **3-chloropropylamine** hydrochloride (1.53 g, 11.5 mmol) in water (15 mL).
 - Heat the reaction mixture to 80°C and stir at this temperature for 15 hours.
 - After the reaction is complete, cool the solution and alkalize it with solid potassium hydroxide.
 - Extract the reaction system three times with anhydrous ether (3 x 25 mL).
 - The combined organic layer contains the product resulting from the nucleophilic substitution.
- [2]

Visualizations

The following diagrams illustrate the molecular structures and a typical reaction pathway.

Caption: Molecular structures of **3-chloropropylamine** and its hydrochloride salt.

Synthesis of 3-Chloropropylamine Hydrochloride



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Caption: Workflow for the synthesis of **3-chloropropylamine** hydrochloride.

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